

# 3,5-Dimethylbenzylamine safety and handling precautions

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## Compound of Interest

Compound Name: 3,5-Dimethylbenzylamine

Cat. No.: B130789

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## An In-depth Technical Guide to the Safety and Handling of 3,5-Dimethylbenzylamine

Disclaimer: Detailed safety and toxicological data for **3,5-Dimethylbenzylamine** (CAS No. 78710-55-1) is limited in publicly available literature. The majority of comprehensive safety information is available for its isomer, N,N-Dimethylbenzylamine (also known as Benzyldimethylamine, CAS No. 103-83-3). While these compounds are structurally related, their safety profiles may differ. This guide provides the available data for **3,5-Dimethylbenzylamine** and supplements it with more extensive data for N,N-Dimethylbenzylamine as a reference for handling compounds of this class. Researchers must exercise caution and handle **3,5-Dimethylbenzylamine** with the assumption that it possesses similar or greater hazards until more specific data becomes available.

## Substance Identification and Properties

This section summarizes the known properties of **3,5-Dimethylbenzylamine** and its more studied isomer, N,N-Dimethylbenzylamine.

Table 1.1: Chemical and Physical Properties of **3,5-Dimethylbenzylamine**

Property	Value	Reference
CAS Number	78710-55-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	[1]
Molecular Weight	135.21 g/mol	[1]
Physical Form	Solid	[1]
InChI Key	DZBHNPJZCQWUCG-UHFFFAOYSA-N	[1]

Table 1.2: Physical and Chemical Properties of N,N-Dimethylbenzylamine (for reference)

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Ammonia-like / Aromatic	[2][4]
Boiling Point	183-184 °C	[5][6]
Melting Point	-75 °C	[5][7]
Flash Point	54 °C / 129.2 °F (closed cup)	[4][7]
Autoignition Temperature	410 °C / 770 °F	[4]
Density	0.9 g/mL at 25 °C	[5][6]
Vapor Pressure	2.4 hPa @ 20 °C	[4]
Vapor Density	4.7 (Air = 1.0)	[4]
Water Solubility	8 g/L at 20 °C (Slightly soluble)	[4][8]
Explosive Limits	Lower: 0.9% / Upper: 6.3%	[4]
pH	10 (10 g/L aqueous solution)	[4]

## Hazard Identification and Classification

**3,5-Dimethylbenzylamine** is classified as a corrosive substance.<sup>[1]</sup> The GHS classification indicates it causes severe skin burns and eye damage.<sup>[1]</sup> For a more detailed understanding of the potential hazards, the classification for N,N-Dimethylbenzylamine is provided below.

Table 2.1: GHS Hazard Classification for **3,5-Dimethylbenzylamine**

Hazard Class	Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	1	H314: Causes severe skin burns and eye damage

Table 2.2: GHS Hazard Classification for N,N-Dimethylbenzylamine (for reference)

Hazard Class	Category	Hazard Statement	Reference
Flammable Liquids	3	H226: Flammable liquid and vapor	[9]
Acute Toxicity, Oral	3 & 4	H301/H302: Toxic/Harmful if swallowed	[9][10]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[9][10]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[10]
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage	[9]
Serious Eye Damage	1	H314: Causes severe skin burns and eye damage	[9]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects	[10]

#### Summary of Hazards:

- Corrosive: Causes severe burns to skin, eyes, and mucous membranes upon contact.[2][4][11] Inhalation may lead to spasm, inflammation, and edema of the larynx and bronchi.[6][11]
- Flammable: The liquid and vapor are flammable.[4] Vapors are heavier than air and may travel to an ignition source and flash back.[4][12]
- Toxic: Harmful or toxic if swallowed, inhaled, or absorbed through the skin.[4]
- Reactivity: Reacts exothermically with acids.[6][8] Incompatible with strong oxidizing agents, acids, isocyanates, peroxides, and acid halides.[4][6][13]

## Toxicological Data

Specific toxicological studies for **3,5-Dimethylbenzylamine** were not identified. The following data for N,N-Dimethylbenzylamine illustrates the typical toxicity profile for this class of chemical.

Table 3.1: Acute Toxicity Data for N,N-Dimethylbenzylamine

Route	Species	Value	Reference
LD50 Oral	Rat	579 mg/kg	[4]
LD50 Dermal	Rabbit	1.66 mL/kg	[4][14]
LC50 Inhalation	Rat	2 mg/L (4h)	[4]

## Experimental Protocols

Specific experimental safety protocols for **3,5-Dimethylbenzylamine** are not available in the reviewed literature. Safety and toxicology data, such as that presented for N,N-Dimethylbenzylamine, are typically generated following standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (LD50):** Typically determined using OECD Test Guideline 420, 423, or 425. A substance is administered in graduated doses to several groups of experimental animals to determine the dose at which 50% of the animals die.
- **Skin Corrosion/Irritation:** Assessed according to OECD Test Guideline 404. The substance is applied to the skin of an animal, and the tissue is observed for damage, including necrosis, erythema, and edema over a set period.
- **Flammability (Flash Point):** Determined using standardized methods like ASTM D93 (Pensky-Martens Closed Cup Tester) or ISO 2719. The method involves heating the substance in a controlled manner to find the lowest temperature at which the vapors will ignite with a test flame.
- **Mutagenicity (Ames Test):** N,N-Dimethylbenzylamine was found to be not mutagenic in the Ames test, a common assay for determining if a chemical can cause mutations in the DNA of

a test organism.[4] This is typically performed following OECD Test Guideline 471.

## Handling and Storage

### 5.1 Handling

- Work exclusively under a chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with a face shield, and a lab coat.[9][14][15]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][12][14]  
Use only non-sparking tools and explosion-proof equipment.[4][12][14]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][12][16]
- Avoid contact with skin, eyes, and clothing.[4][12] Do not breathe mist, vapors, or spray.[4][16]
- Wash hands thoroughly after handling.[9][12]

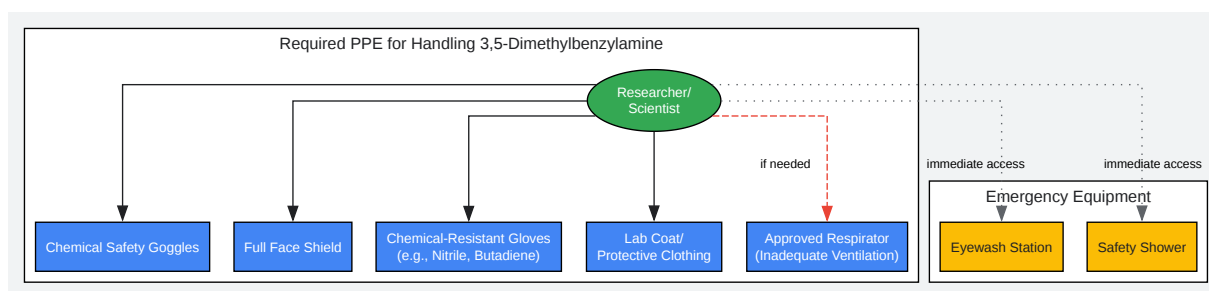
### 5.2 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4][9][17]
- Store in a designated flammables and/or corrosives area.[4]
- Keep away from incompatible materials such as acids and strong oxidizing agents.[4][6][18]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[9]
- Store locked up.[4][9][16] Recommended storage containers include HDPE or stainless steel.[17]

## Personal Protective Equipment (PPE)

Adequate PPE is mandatory to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[14] Eyewash stations must be readily available.[4][12]
- Skin Protection: Wear chemical-resistant gloves (e.g., Butadiene, nitrile rubber, 0.4 mm thickness) and protective clothing to prevent skin contact.[9] A safety shower should be close to the workstation.[4][12]
- Respiratory Protection: If exposure limits are exceeded or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[4]



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Caption: Required Personal Protective Equipment (PPE) for handling corrosive amines.

## First Aid Measures

Immediate medical attention is required for all exposures.[4]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][14] If not breathing, give artificial respiration.[4] Call a poison center or doctor immediately.[4]
- Skin Contact: Immediately take off all contaminated clothing.[4] Rinse the skin with plenty of water or shower for at least 15 minutes.[4][12] Seek immediate medical attention.[4]

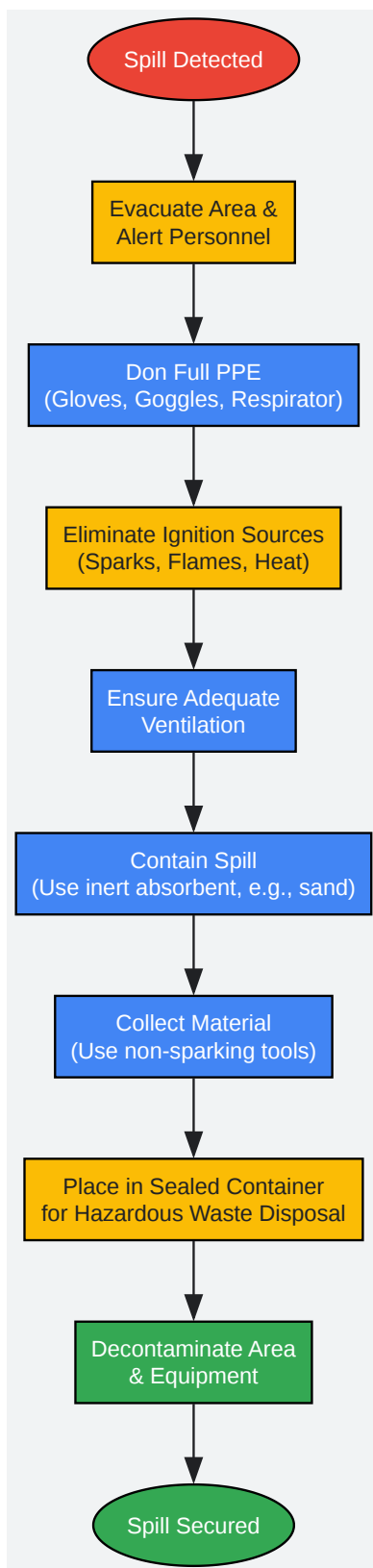
- Eye Contact: Rinse cautiously with water for several minutes, including under the eyelids.[4] Remove contact lenses if present and easy to do.[4] Continue rinsing for at least 15 minutes.[4] Seek immediate medical attention.[4]
- Ingestion: Rinse mouth.[4] Do NOT induce vomiting.[4][12][14] Call a physician or poison control center immediately.[4]

## Accidental Release and Firefighting Measures

### 8.1 Accidental Release Measures

- Immediate Actions: Evacuate personnel to a safe area.[4] Eliminate all ignition sources (no smoking, flares, sparks, or flames).[8][12] Ensure adequate ventilation.[4]
- Containment: Stop the leak if it can be done without risk.[8] Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[8][12][15] Prevent entry into waterways and sewers.[4][8]
- Cleanup: Use non-sparking tools to collect the absorbed material into a suitable, closed container for disposal.[8][12] A vapor-suppressing foam may be used to reduce vapors.[8][12]
- Personal Protection: Wear full PPE, including a self-contained breathing apparatus (SCBA) if necessary.[12][15]





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Caption: Logical workflow for responding to a flammable and corrosive chemical spill.

## 8.2 Firefighting Measures

- Suitable Extinguishing Media: Use CO<sub>2</sub>, dry chemical, dry sand, or alcohol-resistant foam.[4]  
Water spray may be used to cool closed containers.[4][12]
- Unsuitable Extinguishing Media: Do not use a straight stream of water, as it may be ineffective and spread the fire.[12]
- Specific Hazards: Flammable liquid and vapor.[4] Containers may explode when heated.[4]  
Thermal decomposition can release irritating and toxic gases, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][12]

## Stability and Reactivity

- Reactivity: Neutralizes acids in exothermic reactions.[3][8] May react violently with strong oxidizing agents.[18]
- Chemical Stability: Stable under recommended storage conditions.[6]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[4][9] Exposure to air and moisture.[3][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid halides, anhydrides, isocyanates, and peroxides.[4][6]
- Hazardous Decomposition Products: Under fire conditions, forms carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[4]

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